

# An In-depth Technical Guide to the Physicochemical Properties of Butylsilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Butylsilane

Cat. No.: B075430

[Get Quote](#)

This technical guide provides a comprehensive overview of the core physicochemical properties of **butylsilane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize organosilane compounds. This document details the established values for these properties and outlines the rigorous experimental methodologies for their determination.

## Core Physicochemical Properties of Butylsilane

**Butylsilane** (C<sub>4</sub>H<sub>12</sub>Si) is an organosilicon compound with well-defined physical characteristics. Its boiling point and density are critical parameters for its handling, purification, and application in various chemical processes.

The boiling point and density of **butylsilane** have been experimentally determined and are summarized below. These values are essential for predicting the compound's behavior under different temperature and pressure conditions.

Property	Value	Conditions
Boiling Point	56.7 °C	At standard atmospheric pressure (lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	0.68 g/mL	At 20 °C (lit.) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

Table 1: Boiling Point and Density of **Butylsilane**.

Chemical Identifier	Value
CAS Number	1600-29-9[6]
Molecular Formula	C <sub>4</sub> H <sub>12</sub> Si[2][6]
Molecular Weight	88.22 g/mol [2][3][6]
Refractive Index	n <sub>20/D</sub> 1.392[1][2][3]

Table 2: Additional Physicochemical Data for **Butylsilane**.

## Experimental Protocols

The determination of the boiling point and density of **butylsilane** requires precise and standardized experimental procedures. The following sections detail the methodologies for obtaining these values.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] For a volatile and flammable compound like **butylsilane**, specific methods that require small sample volumes are preferred.

### Method 1: Capillary Method (Thiele Tube)

This micro-method is one of the simplest and most common for determining the boiling point of a liquid sample and is advantageous due to the small amount of material required (less than 0.5 mL).[8]

- Apparatus: Thiele tube, thermometer, small test tube (e.g., 10 x 75 mm), capillary tube (sealed at one end), rubber band or wire, heating oil (mineral oil), and a heat source (Bunsen burner or hot plate).
- Procedure:
  - A small volume (approximately 0.5 mL) of **butylsilane** is placed into the small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the **butylsilane** sample (open end down).[8]

- The test tube is attached to a thermometer using a small rubber band, ensuring the sample is aligned with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube containing heating oil, ensuring the heat is distributed evenly by convection.<sup>[8]</sup>
- The side arm of the Thiele tube is gently heated, causing the oil temperature to rise.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the inverted capillary tube as the trapped air and **butylsilane** vapor expand.<sup>[8][9]</sup>
- Heating is continued until a rapid and continuous stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.<sup>[7][8]</sup> This is the point where the external pressure equals the vapor pressure of the **butylsilane**.

## Method 2: Simple Distillation

For larger sample volumes, a simple distillation can be used to determine the boiling point.<sup>[10]</sup>

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
  - The distillation flask is charged with a sample of **butylsilane** and a few boiling chips to ensure smooth boiling.
  - The apparatus is assembled, with the thermometer bulb positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
  - The **butylsilane** is heated to a boil.

- The temperature is recorded when it stabilizes as the vapor condenses and is collected in the receiving flask. This stable temperature is the boiling point.[10]

Density is an intrinsic property defined as mass per unit volume.[11]

#### Method 1: Pycnometer Method

A pycnometer is a glass flask with a precise, known volume, used for accurate density measurements of liquids.[12]

- Apparatus: Pycnometer (specific gravity bottle), analytical balance.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
  - The pycnometer is filled with **butylsilane**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
  - The filled pycnometer is weighed again.
  - The mass of the **butylsilane** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
  - The density is calculated by dividing the mass of the **butylsilane** by the known volume of the pycnometer.[12]

#### Method 2: Mass and Volume Measurement

A straightforward method for determining density involves measuring the mass and volume of a sample directly.[13]

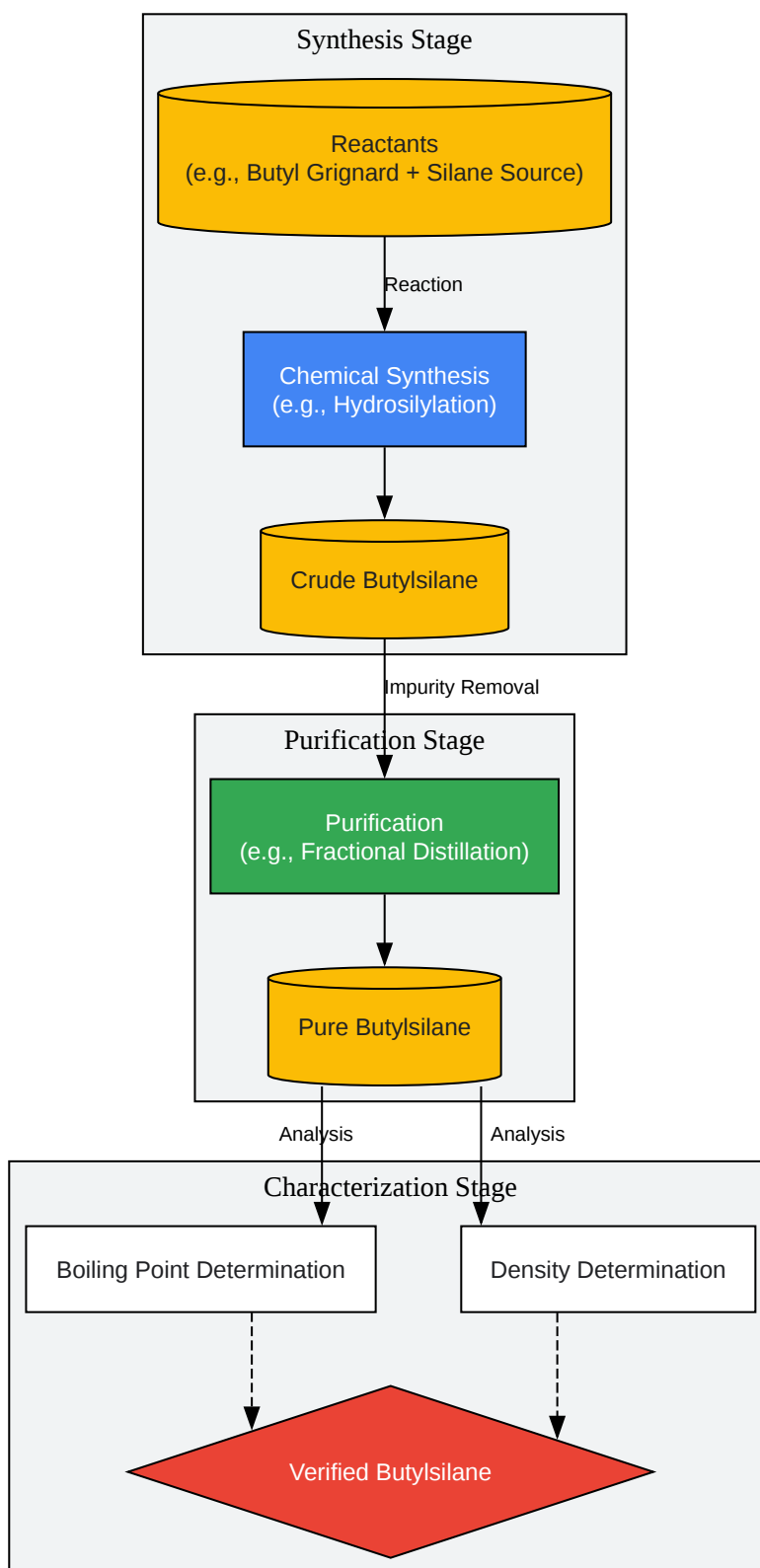
- Apparatus: Graduated cylinder, analytical balance.
- Procedure:
  - The mass of a clean, dry graduated cylinder is measured.

- A specific volume of **butylsilane** is added to the graduated cylinder, and the volume is recorded by reading the bottom of the meniscus.[\[13\]](#)
- The combined mass of the graduated cylinder and the **butylsilane** is measured.
- The mass of the **butylsilane** is calculated by subtraction.
- The density is calculated by dividing the mass of the sample by the measured volume. To improve accuracy, this procedure should be repeated multiple times and the results averaged.[\[13\]](#)

## Logical Workflow and Visualizations

The characterization of **butylsilane** follows a logical workflow, from its synthesis to the verification of its physical properties. This process ensures the identity and purity of the compound before its use in further applications.

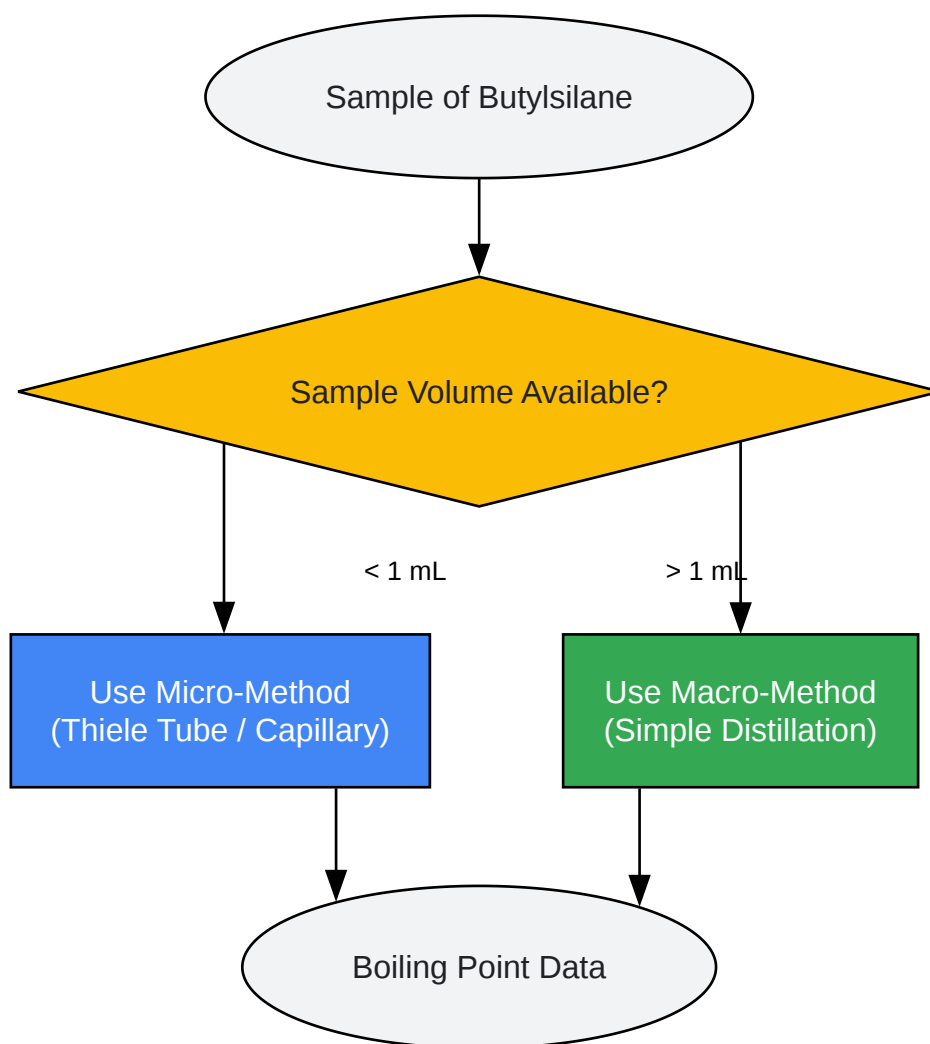
The overall process involves the chemical synthesis of **butylsilane**, followed by purification, and finally, characterization of its physical properties.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and physical characterization of **butylsilane**.

The choice of method for boiling point determination often depends on the available sample volume.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1600-29-9 CAS MSDS (N-BUTYLSILANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. Butylsilane = 97.0 GC 1600-29-9 [sigmaaldrich.com]
- 4. N-BUTYLSILANE | 1600-29-9 [chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. butylsilane [stenutz.eu]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Video: Boiling Points - Procedure [jove.com]
- 10. vernier.com [vernier.com]
- 11. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 12. mt.com [mt.com]
- 13. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Butylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075430#boiling-point-and-density-of-butylsilane]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)